

# Glycidyl oleate-d5 chemical structure and properties

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## Compound of Interest

Compound Name: Glycidyl oleate-d5

Cat. No.: B12401437

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## An In-depth Technical Guide to Glycidyl Oleate-d5

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Glycidyl oleate-d5** is the deuterated stable isotope-labeled version of Glycidyl Oleate.[1] This synthetic compound is a crucial analytical tool, primarily utilized as an internal standard in chromatographic analyses such as high-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS).[1] The five deuterium atoms incorporated into the glycidyl moiety provide a distinct mass difference from its unlabeled counterpart, enabling precise and accurate quantification in complex matrices.[1] Its structural similarity to the non-deuterated analyte ensures it behaves similarly during sample preparation and analysis, effectively compensating for variations in extraction efficiency, derivatization yield, and instrument response.[2]

This guide provides a comprehensive overview of the chemical structure, properties, and applications of **Glycidyl oleate-d5**, with a focus on its role in bioanalysis and food safety.

### Chemical Structure and Properties

**Glycidyl oleate-d5** is characterized by the esterification of oleic acid with a deuterated glycidol. The five deuterium atoms are located on the glycidyl portion of the molecule.

## Chemical Identifiers and Properties

Property	Value	Source(s)
Chemical Name	[dideuterio-(2,3,3-trideuteriooxiran-2-yl)methyl] (Z)-octadec-9-enoate	[1]
Synonyms	2-Oxiranyl-2,3,3-d3-methyl-d2 (9Z)-9-octadecenoate, Oleic acid-glycidyl ester D5, (9Z)-9-Octadecenoic Acid 2-Oxiranylmethyl Ester-d5	[1][3][4]
CAS Number	1426395-63-2	[1][3][5]
Molecular Formula	C <sub>21</sub> H <sub>33</sub> D <sub>5</sub> O <sub>3</sub>	[1][3][5]
Molecular Weight	343.56 g/mol	[1][3][5]
Physical State	Neat, Pale Yellow Oil, Liquid	[1][5][6]
Purity	>95% (GC), >99%	[1][3][5]
Storage Temperature	-20°C	[1][5]

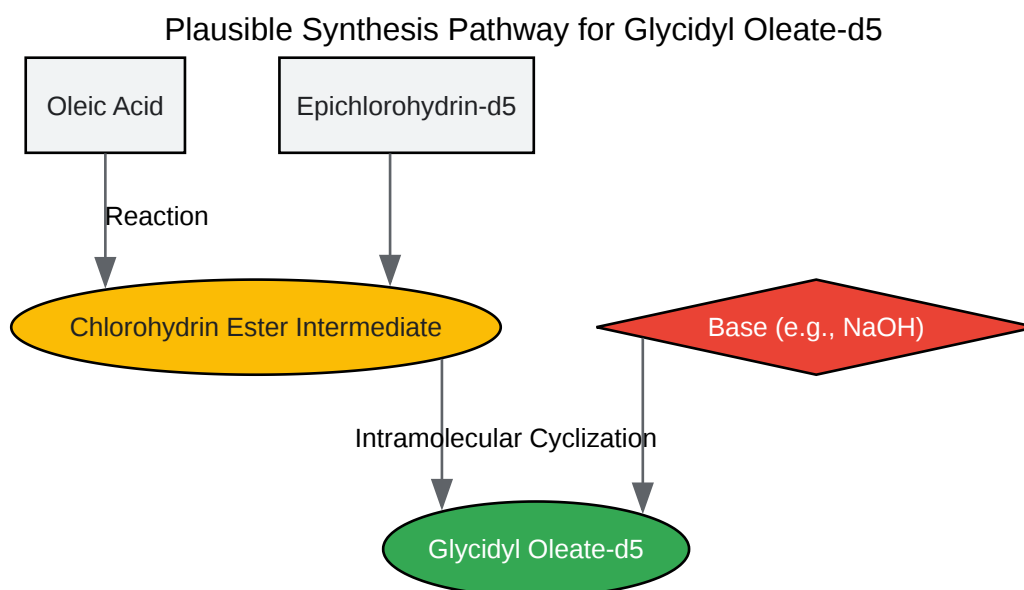
## Synthesis

While specific, proprietary synthesis protocols for commercially available **Glycidyl oleate-d5** are not publicly disclosed, a plausible synthetic route can be outlined based on fundamental principles of organic chemistry.[1] The most direct method involves the esterification of oleic acid with a deuterated glycidol or a related deuterated three-carbon epoxide synthon, such as epichlorohydrin-d5.[1]

A likely two-step process would involve:

- The reaction of oleic acid with deuterated epichlorohydrin to form a chlorohydrin ester.
- An intramolecular cyclization of the chlorohydrin intermediate, typically facilitated by a base, to yield the final glycidyl ester.[1] The base deprotonates the hydroxyl group, and the

subsequent alkoxide attacks the carbon bearing the chlorine atom, displacing it to form the epoxide ring.[1]



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Caption: Plausible synthesis pathway for **Glycidyl Oleate-d5**.

## Experimental Protocols

### Hypothetical Synthesis of Glycidyl Oleate-d5

The following is a generalized, hypothetical protocol based on the plausible synthesis pathway described above.[1]

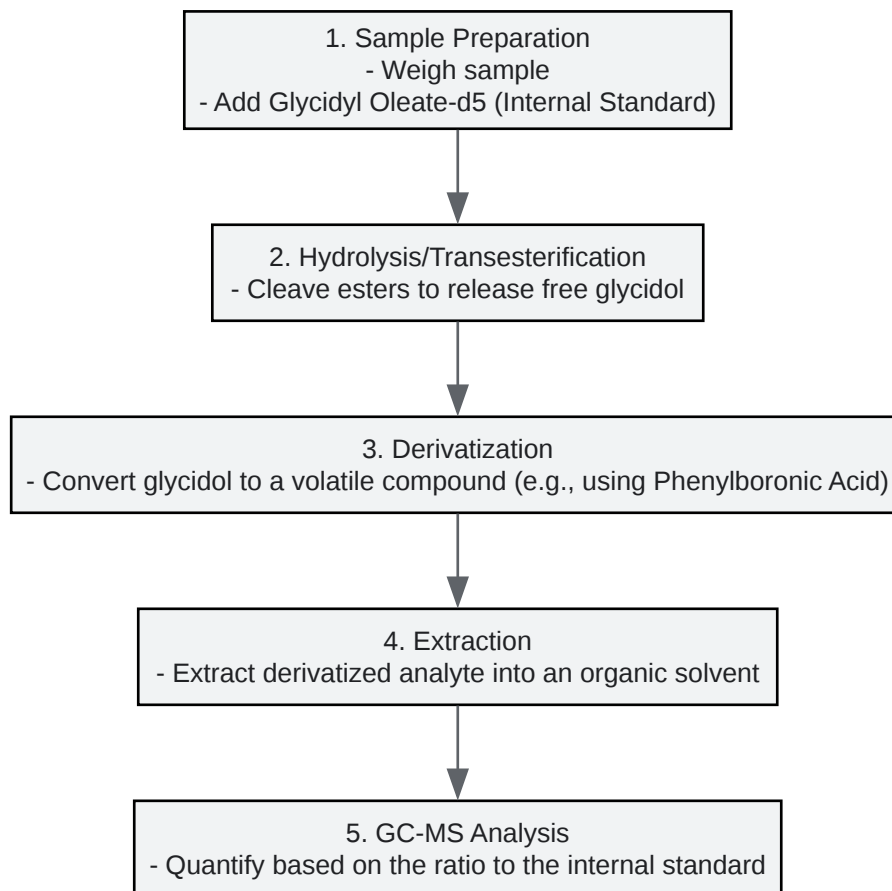
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve oleic acid in a suitable aprotic solvent (e.g., dichloromethane).
- **Addition of Reagents:** Add a stoichiometric equivalent of deuterated epichlorohydrin to the solution.

- **Reaction:** Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Base Addition:** Once the formation of the chlorohydrin ester is complete, add a base (e.g., sodium hydroxide) to the reaction mixture to facilitate the intramolecular cyclization.
- **Workup:** After the reaction is complete, quench the reaction with water and extract the organic layer. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.
- **Purification:** Purify the crude product using column chromatography on silica gel.
- **Final Product:** Combine the fractions containing the pure product and remove the solvent under reduced pressure to yield **Glycidyl Oleate-d5** as an oil.<sup>[1]</sup>

## Analytical Workflow for Glycidyl Ester Analysis

**Glycidyl oleate-d5** is instrumental in the quantitative analysis of glycidyl esters in various samples, particularly in food matrices.<sup>[1]</sup>

## Experimental Workflow for Glycidyl Ester Analysis



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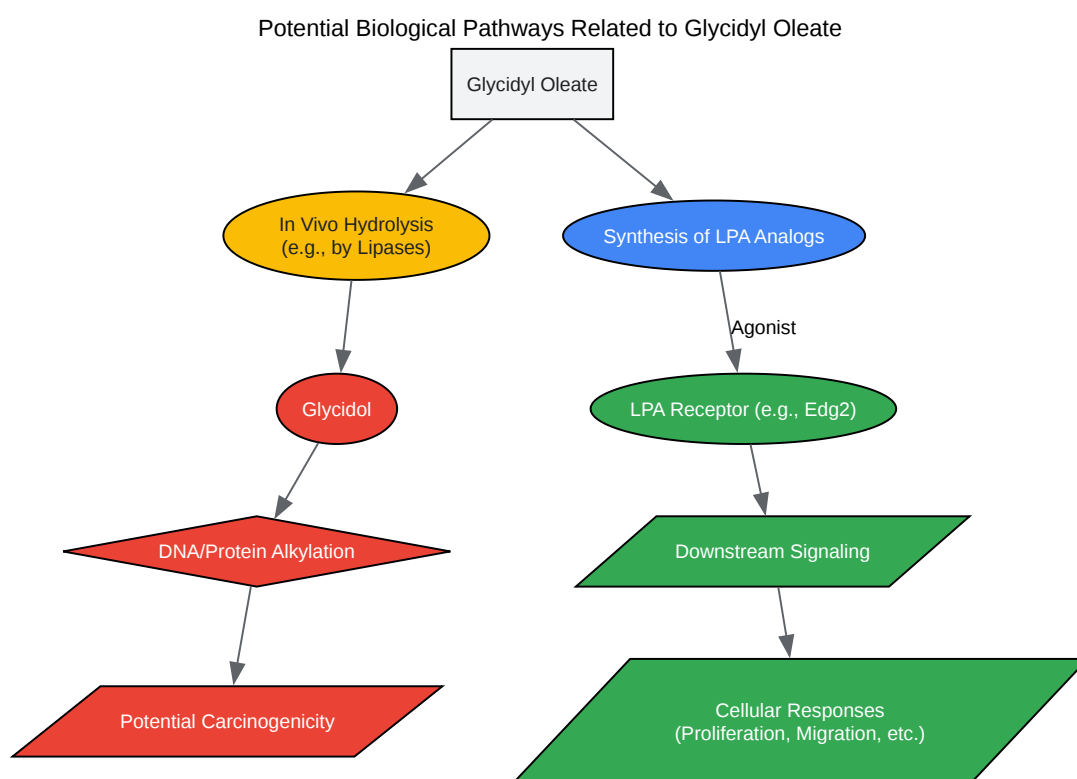
Caption: A typical experimental workflow for the analysis of glycidyl esters.

## Biological Significance and Applications

While **Glycidyl oleate-d5** itself is primarily used as an analytical standard and is not expected to have direct biological activity different from its non-deuterated counterpart, the biological implications of glycidyl esters are significant.<sup>[1]</sup>

The in vivo hydrolysis of glycidyl esters yields glycidol, which is classified as a "probable human carcinogen" (Group 2A) by the International Agency for Research on Cancer (IARC).<sup>[1]</sup> The toxicity of glycidol is associated with its ability to alkylate proteins and DNA.<sup>[1]</sup>

Furthermore, labeled Glycidyl Oleate has been utilized in the preparation of lysophosphatidic acid (LPA) analogs.[6][7][8] These analogs can act as agonists of the Edg2 (LPA1) receptor, a G protein-coupled receptor.[1][7] LPA is a signaling phospholipid that plays a role in a variety of cellular processes, including cell proliferation, migration, and survival.[1]



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Caption: Potential biological pathways related to Glycidyl Oleate.

## Stability and Storage

The stability of **Glycidyl oleate-d5** is crucial for its function as a reliable internal standard. It is susceptible to degradation through hydrolysis and thermal decomposition.[7]

#### Recommended Storage Conditions[7]

Form	Storage Temperature	Recommended Duration
Pure (Neat)	-20°C	Up to 3 years
Pure (Neat)	4°C	Up to 2 years
In Solvent	-80°C	Up to 6 months
In Solvent	-20°C	Up to 1 month

It is recommended to store the compound in a well-sealed container in a dry, cool, and ventilated area. For solutions, it is advisable to prepare aliquots to avoid repeated freeze-thaw cycles.[7]

## Conclusion

**Glycidyl oleate-d5** is an indispensable tool for researchers and scientists in the fields of bioanalysis and food safety. Its role as an internal standard enables the accurate and precise quantification of glycidyl esters, which are of significant concern due to their potential carcinogenicity. A thorough understanding of its chemical properties, synthesis, and handling is essential for its effective application in research and quality control. While its direct biological activity is limited, its connection to the carcinogen glycidol and its use in studying LPA signaling pathways underscore the importance of monitoring glycidyl esters in various consumer products.

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